

# molecular weight and formula of 3,4-(2,2-Dimethylpropylenedioxy)thiophene

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## Compound of Interest

Compound Name: 3,4-(2,2-Dimethylpropylenedioxy)thiophene

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## An In-depth Technical Guide to 3,4-(2,2-Dimethylpropylenedioxy)thiophene

This technical guide provides a comprehensive overview of **3,4-(2,2-Dimethylpropylenedioxy)thiophene**, a key monomer in the field of conjugated polymers. Aimed at researchers, scientists, and professionals in drug development and materials science, this document details the compound's chemical and physical properties, experimental protocols for its synthesis, and its applications in electrochromic devices.

## Core Compound Identification

Molecular Formula:  $C_9H_{12}O_2S$  [1][2][3]

Molecular Weight: 184.26 g/mol [1][2][3][4]

**3,4-(2,2-Dimethylpropylenedioxy)thiophene**, also known by its synonym ProDOT-Me<sub>2</sub>, is an analogue of the widely studied 3,4-ethylenedioxythiophene (EDOT) monomer.[1] Its structure is characterized by a seven-membered dioxepine ring, featuring two methyl groups at the 2,2-position, fused to the thiophene core.[4] This bulky dimethylpropylene group significantly influences the properties of the resulting polymer, leading to lower oxidation potentials and enhanced stability compared to unsubstituted polythiophene.[1][4]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **3,4-(2,2-Dimethylpropylenedioxy)thiophene** and its corresponding polymer, PProDOT-Me<sub>2</sub>.

Property	Value	Reference
Compound Identifiers		
CAS Number	255901-50-9	[1][2][3][4]
InChI Key	PUEUIEYRIVFGLS-UHFFFAOYSA-N	[2][3][4]
Physical Properties		
Purity	97%	[3]
Physical Form	Solid	[3]
Melting Point	41-46 °C	[3]
Flash Point	98.3 °C (208.9 °F)	[3]
Computed Properties		
XLogP3-AA	2.5	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	0	[2]
Electrochemical Properties of PProDOT-Me <sub>2</sub>		
Switching Speed (Coloring/Bleaching)	~0.7 s (at +1.5 V to -1.5 V)	[1]
Maximum Optical Modulation	75.7% (over 10,000 cycles)	[1]
Response Time (Coloring/Bleaching)	~5 s	[1]
Color Contrast	60% (at 1.2 V)	[5]

## Experimental Protocols

### Synthesis of 3,4-(2,2-Dimethylpropylenedioxy)thiophene

The primary method for synthesizing this compound is through a trans-etherification reaction.<sup>[1]</sup><sup>[4]</sup> This process involves the reaction of 3,4-dimethoxythiophene with 2,2-dimethylpropane-1,3-diol in the presence of an acid catalyst.<sup>[1]</sup><sup>[4]</sup><sup>[6]</sup>

Detailed Protocol:

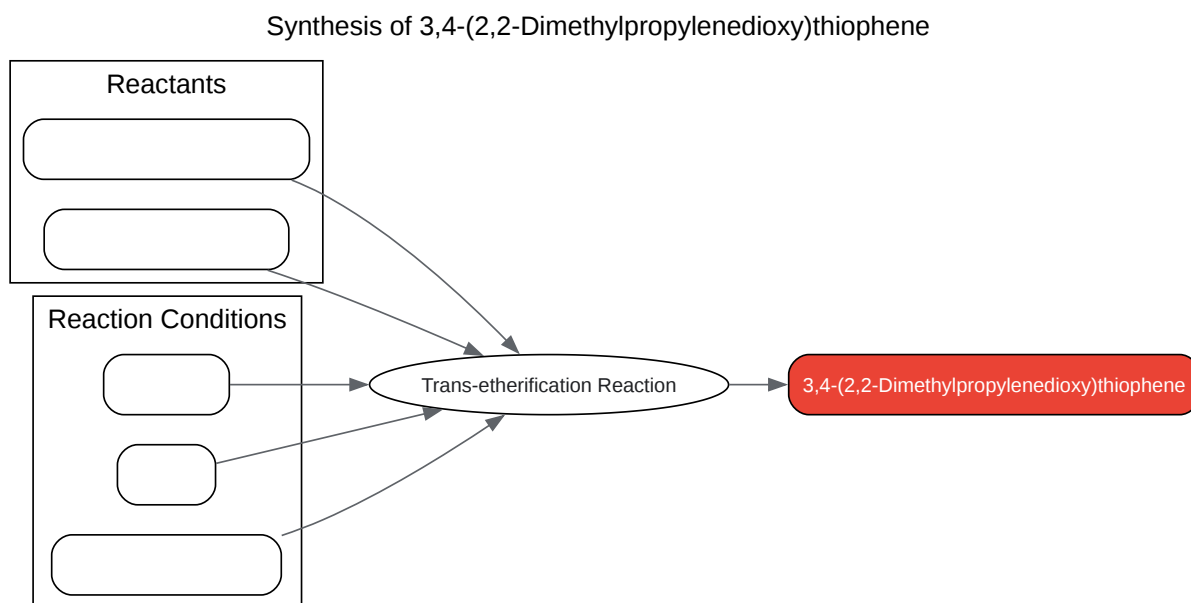
- In a reaction vessel, dissolve 3,4-dimethoxythiophene (30 mmol, 5.53 g), 2,2-dimethyl-1,3-propanediol (100 mmol, 10.415 g), and p-toluenesulfonic acid (15 mmol, 2.58 g) in 80 mL of toluene.<sup>[6]</sup>
- Stir the reaction mixture at 110°C for 16 hours.<sup>[6]</sup>
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).<sup>[6]</sup>
- Upon completion, the resulting solution is separated and purified to yield **3,4-(2,2-Dimethylpropylenedioxy)thiophene**. This protocol has a reported yield of 85%.<sup>[6]</sup>

### Oxidative Polymerization

The synthesis of the conducting polymer, poly(**3,4-(2,2-dimethylpropylenedioxy)thiophene**) (PProDOT-Me<sub>2</sub>), is achieved through oxidative polymerization.<sup>[4]</sup> This process involves the oxidation of the monomer to form radical cations, which then couple to form dimers, trimers, and ultimately the polymer chain.<sup>[4]</sup> Electropolymerization using cyclic voltammetry is a common technique to create thin films of PProDOT-Me<sub>2</sub>.<sup>[5]</sup>

### Workflow and Process Visualization

The following diagram illustrates the synthesis workflow for **3,4-(2,2-Dimethylpropylenedioxy)thiophene**.



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Caption: Synthesis workflow of **3,4-(2,2-Dimethylpropylenedioxy)thiophene**.

## Applications in Conjugated Polymer Science

**3,4-(2,2-Dimethylpropylenedioxy)thiophene** is a significant monomer in the field of conjugated polymers due to the advantageous properties it imparts to its polymer, PProDOT-Me<sub>2</sub>. These polymers are integral to the development of various electronic applications.

The polymer derived from this monomer exhibits promising electrochromic performance, with rapid switching times and high stability.<sup>[1]</sup> An electrochromic window based on PProDOT-Me<sub>2</sub> demonstrated switching speeds of approximately 0.7 seconds for both coloring and bleaching.<sup>[1]</sup> Furthermore, these devices can achieve a maximum optical modulation of 75.7% and maintain stability for over 10,000 cycles.<sup>[1]</sup> The ability to copolymerize ProDOT-Me<sub>2</sub> with other

thiophene derivatives allows for the fine-tuning of the final polymer's properties, enabling the creation of materials with tailored performance, such as multi-chromic electrochromism.[4]

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